

Dimetridazole historical use in poultry and veterinary medicine

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Compound Focus: Dimetridazole

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Historical Uses and Applications

Dimetridazole (DMZ), a 5-nitroimidazole, was developed as a broad-spectrum antiprotozoal and antibacterial agent [1] [2].

- **Primary Use in Poultry:** It was primarily used to prevent and treat **histomoniasis** (blackhead disease) in turkeys and chickens [1] [3]. The drug was often administered as a feed additive for its efficacy and cost-effectiveness [4] [3].
- **Use in Other Livestock:** In pigs, it treated hemorrhagic enteritis and swine dysentery. In cattle, it was used for genital trichomoniasis [1] [3].

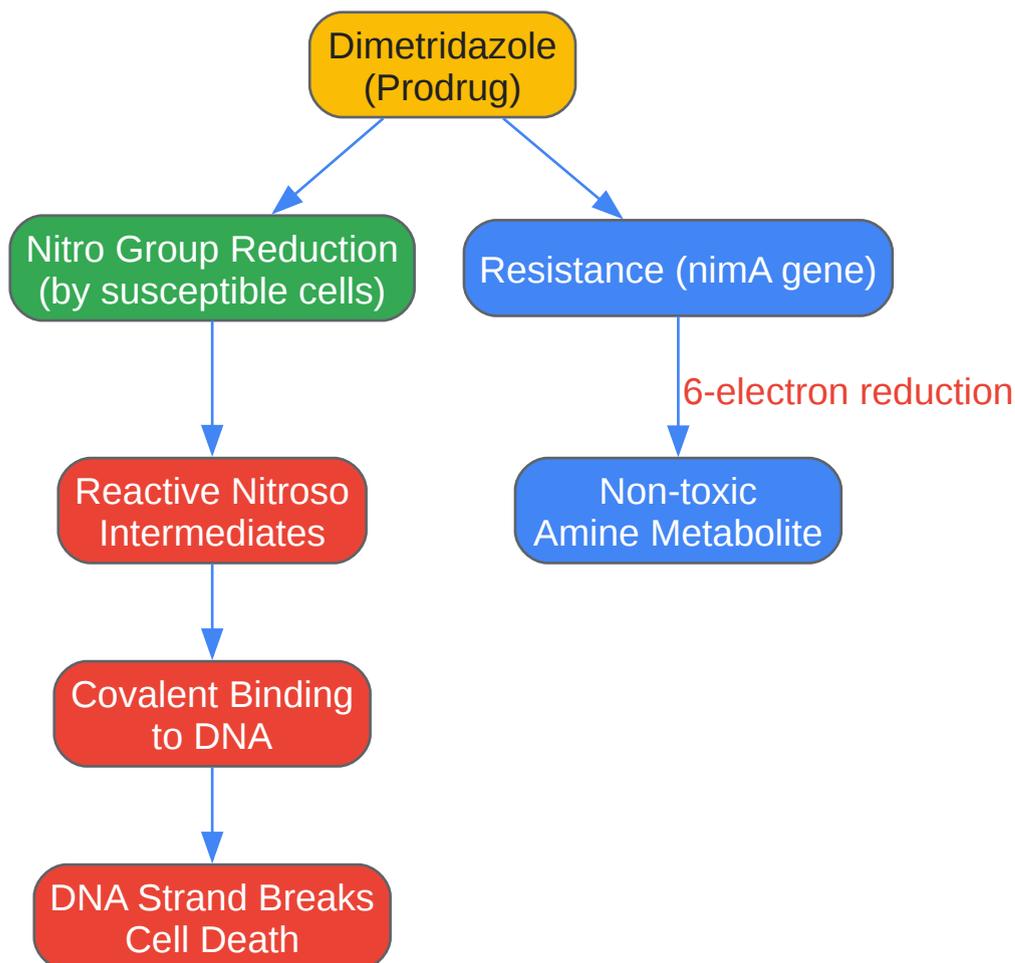
Mechanism of Action

The antimicrobial activity of 5-nitroimidazoles like DMZ relies on the **reduction of the nitro group** on the imidazole ring under anaerobic conditions [5].

- **Prodrug Activation:** In susceptible anaerobic bacteria and protozoa, the nitro group undergoes enzymatic reduction, forming reactive, toxic intermediates [6].
- **Cellular Damage:** These reactive compounds cause **DNA strand breaks** and disrupt nucleic acid synthesis, leading to cell death [1] [5].
- **Bacterial Resistance:** In resistant strains of *Bacteroides fragilis*, the *nimA* gene encodes a reductase that reduces the nitro group directly to a non-toxic amine metabolite, preventing the formation of the

damaging intermediates [6].

The diagram below illustrates the metabolic activation of **dimetridazole** and its cellular impacts.



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*Metabolic activation and resistance pathway of **Dimetridazole**.*

Regulatory Status and Safety

Due to toxicological concerns, the legal use of DMZ in food-producing animals has drastically changed.

- **Safety Concerns:** DMZ and its metabolites are suspected **carcinogens and mutagens** [1] [5]. This genotoxic potential means no safe residue level can be established [4].
- **Current Prohibitions:**

- **European Union:** DMZ is classified as a "prohibited substance" under Commission Regulation (EU) No 37/2010. Any residue found in food products is a violation [1].
- **United States:** The FDA bans its use in food animals, including extralabel application [7].
- **International:** Other countries like Canada have also banned its use [7]. The Joint FAO/WHO Expert Committee on Food Additives (JECFA) demands that DMZ should not be detectable in any animal foods [4] [8].

The table below summarizes the key regulatory and safety information.

Aspect	Description
Pharmacological Class	Nitroimidazole [1] [2]
Key Safety Concern	Suspected carcinogen and mutagen [1] [5]
EU Regulatory Status	Prohibited substance; no maximum residue limit (MRL) assigned [1]
US Regulatory Status	Banned for use in food-producing animals [7]
Residue Marker	DMZ and its metabolite HMMNI [4]

Residue Elimination and Withdrawal

Understanding residue depletion is critical for food safety, even in contexts where the drug is used therapeutically under strict regulation.

A 2024 study established withdrawal times by feeding chickens a diet containing 500 mg/kg DMZ for 10 days and monitoring residues [4] [9].

- **Metabolite Profile:** The hydroxylated metabolite **HMMNI** was consistently found at higher concentrations than the parent DMZ in both tissues and eggs [4].
- **Slowest Elimination Site:** **Sebum** (skin fat) was the accumulating tissue with the slowest elimination rate [4] [8].
- **Recommended Withdrawal:**
 - **Broilers:** A withdrawal time of **11 days** was calculated before slaughter [4].
 - **Laying Hens:** An egg abandonment period of **14 days** after drug withdrawal was recommended [4] [8].

The table below summarizes the elimination half-lives in eggs and the calculated withdrawal periods.

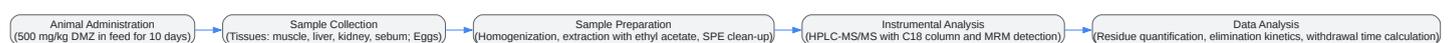
Parameter	DMZ	Metabolite (HMMNI)
Elimination Half-life in Eggs	0.45 days [4]	0.66 days [4]
Withdrawal Time (Broilers)	11 days [4]	-
Egg Abandonment Period (Laying Hens)	14 days [4] [8]	-

Modern Research and Detection Methods

While its traditional use is banned, DMZ remains a subject of research, and advanced methods are essential for monitoring illegal residues.

- **Novel Applications:** A 2022 study explored repurposing DMZ as an **anti-virulence agent** against *Pseudomonas aeruginosa*. It was found to disrupt the bacterial quorum-sensing system, potentially restoring antibiotic susceptibility [10].
- **Advanced Detection Protocols:**
 - **HPLC-MS/MS:** The current gold standard for precise detection of DMZ and HMMNI in complex matrices like tissue and eggs. A 2024 method achieved a **limit of detection (LOD) of 0.5 ng/g** and a **limit of quantification (LOQ) of 1.0 ng/g** [4] [8].
 - **Electrochemical Sensors:** Emerging methods use materials like **cassiterite nanoparticles (SnO₂)** incorporated into carbon black composites to create sensitive, cost-effective, and rapid non-enzymatic sensors for DMZ detection [5].

The experimental workflow for determining residue elimination is summarized below.



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Workflow for studying **Dimetridazole** residue elimination in poultry.

Dimetridazole serves as a notable case of a veterinary drug whose efficacy was overshadowed by its toxicological risks, leading to widespread regulatory action. Current research focuses on monitoring its

illegal residues with sophisticated analytical techniques and exploring potential repurposing in new therapeutic areas.

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